

# Strontium sulfite CAS number and identifiers

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## Compound of Interest

Compound Name: *Strontium sulfite*

Cat. No.: *B085211*

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An In-depth Technical Guide to **Strontium Sulfite** for Researchers and Drug Development Professionals

## Introduction

**Strontium sulfite** ( $\text{SrSO}_3$ ) is an inorganic compound that is gaining significant attention beyond its traditional industrial uses.[1] While historically studied for its basic chemical and physical properties, contemporary research has highlighted its potential in advanced biomedical applications, particularly in the field of nanotechnology.[2] Its biocompatibility, biodegradability, and unique pH-responsive characteristics make it a promising candidate for sophisticated drug delivery systems, especially in cancer therapy.[2][3] This guide provides a comprehensive overview of **strontium sulfite**, focusing on its chemical identifiers, physicochemical properties, synthesis protocols, and its emerging role as a nanocarrier for therapeutic agents.

## Chemical Identifiers and Properties

Accurate identification and understanding of a compound's properties are fundamental for research and development. **Strontium sulfite** is registered under CAS number 13451-02-0.[2][4]

## Identifiers

The following table summarizes the key identifiers for **strontium sulfite**.

Identifier	Value	Source(s)
CAS Number	13451-02-0	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	O <sub>3</sub> SSr	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	167.68 g/mol	<a href="#">[5]</a> <a href="#">[6]</a>
PubChem CID	11171195	<a href="#">[4]</a> <a href="#">[7]</a>
InChI	InChI=1S/H2O3S.Sr/c1-4(2)3;/h(H2,1,2,3);/q;+2/p-2	<a href="#">[4]</a> <a href="#">[7]</a>
InChIKey	VTBSJEPGLHXIIS-UHFFFAOYSA-L	<a href="#">[2]</a> <a href="#">[4]</a>
Canonical SMILES	[O-]S(=O)[O-].[Sr+2]	<a href="#">[4]</a> <a href="#">[7]</a>
Synonyms	Sulfurous acid, strontium salt (1:1)	<a href="#">[5]</a> <a href="#">[8]</a>

## Physicochemical Properties

The key physical and chemical properties of **strontium sulfite** are detailed below.

Property	Value	Source(s)
Appearance	White, colorless crystalline solid	[1][2][5]
Decomposition Temp.	~380°C (decomposes to oxide and SO <sub>2</sub> )	[2][5]
Water Solubility	Relatively low, approx. 0.0015 g/100 mL at 25°C. Solubility increases with temperature.	[2][5][9]
Solubility in Acids	Readily soluble in acids like HCl, undergoing decomposition.	[5][9]
Crystal Structure	Can be synthesized in various forms including spherical, poly-spherical, and spindle shapes.	[2][10]

## Synthesis Protocols and Experimental Workflows

**Strontium sulfite** can be synthesized through various methods, from simple precipitation to more controlled gel-growth techniques for specific crystal morphologies.

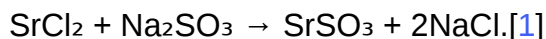
### Common Synthesis Methodologies

Below are detailed protocols for common synthesis techniques.

**Protocol 1: Aqueous Precipitation** This is a standard laboratory method for producing **strontium sulfite** powder.[1]

- Reactants: Strontium chloride (SrCl<sub>2</sub>) and sodium sulfite (Na<sub>2</sub>SO<sub>3</sub>).[1]
- Procedure:
  - Prepare separate aqueous solutions of strontium chloride and sodium sulfite.
  - Mix the two solutions at room temperature with stirring.[1]

- A white precipitate of **strontium sulfite** will form immediately according to the reaction:



- The precipitate is then isolated via filtration, washed with distilled water to remove impurities like sodium chloride, and dried.[\[1\]](#)

Protocol 2: Gel-Growth for Crystal Formation This method allows for the growth of distinct crystal forms, such as spherulites.[\[2\]](#)[\[10\]](#)

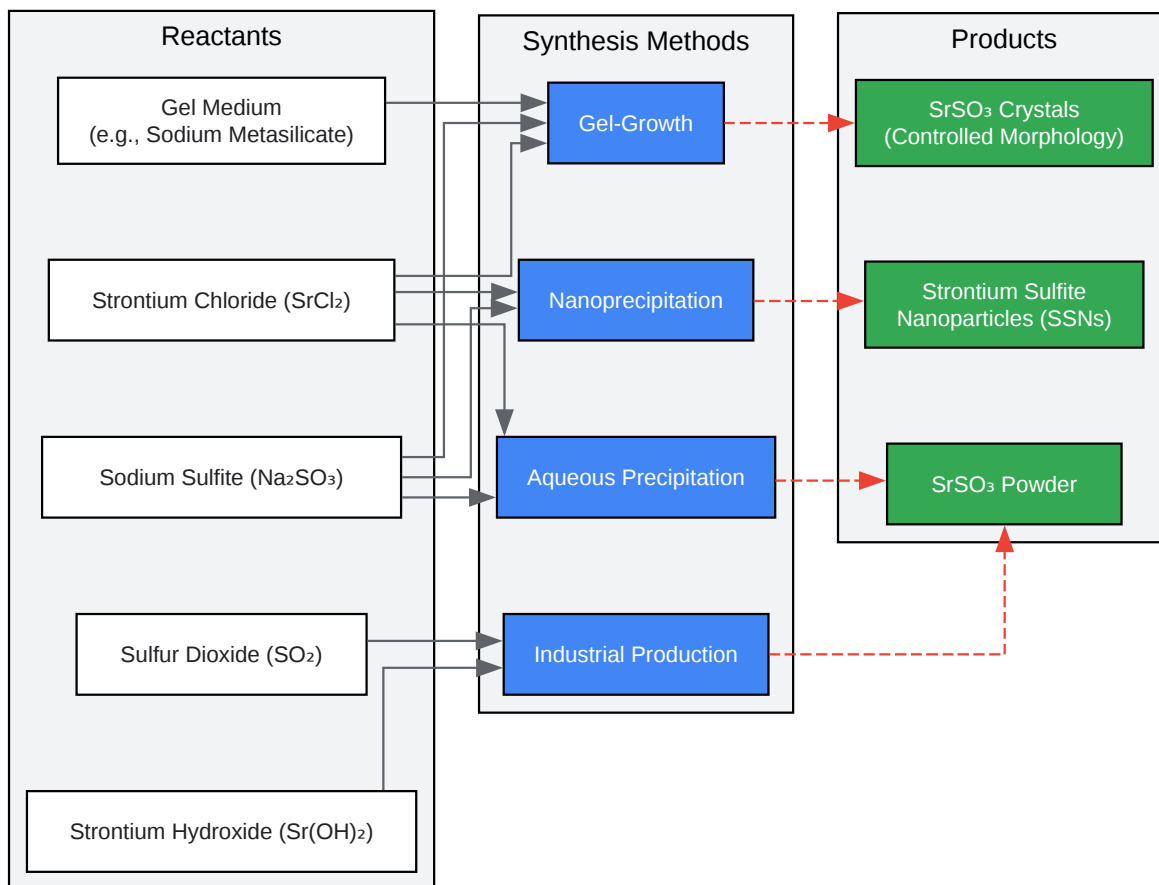
- Reactants: Sodium sulfite ( $\text{Na}_2\text{SO}_3$ ), strontium chloride ( $\text{SrCl}_2$ ), and a gel medium (e.g., sodium metasilicate).[\[10\]](#)
- Procedure:
  - Prepare a sodium metasilicate gel containing a specific concentration of sodium sulfite (e.g., 0.2 to 1.5 mol dm<sup>-3</sup>).[\[2\]](#)[\[10\]](#)
  - Allow the gel to set in a suitable container, such as a test tube.
  - Carefully pour a solution of strontium chloride (e.g., 0.2 to 3.0 mol dm<sup>-3</sup>) over the gel.[\[2\]](#)[\[10\]](#)
  - Allow the strontium salt solution to diffuse into the gel medium over time.
  - Crystals of **strontium sulfite** will form within the gel. The morphology of these crystals is influenced by reactant concentrations, pH, and temperature.[\[10\]](#)

Protocol 3: Nanoprecipitation for **Strontium Sulfite** Nanoparticles (SSNs) This technique is crucial for biomedical applications, particularly for creating nanocarriers.[\[2\]](#)[\[3\]](#)

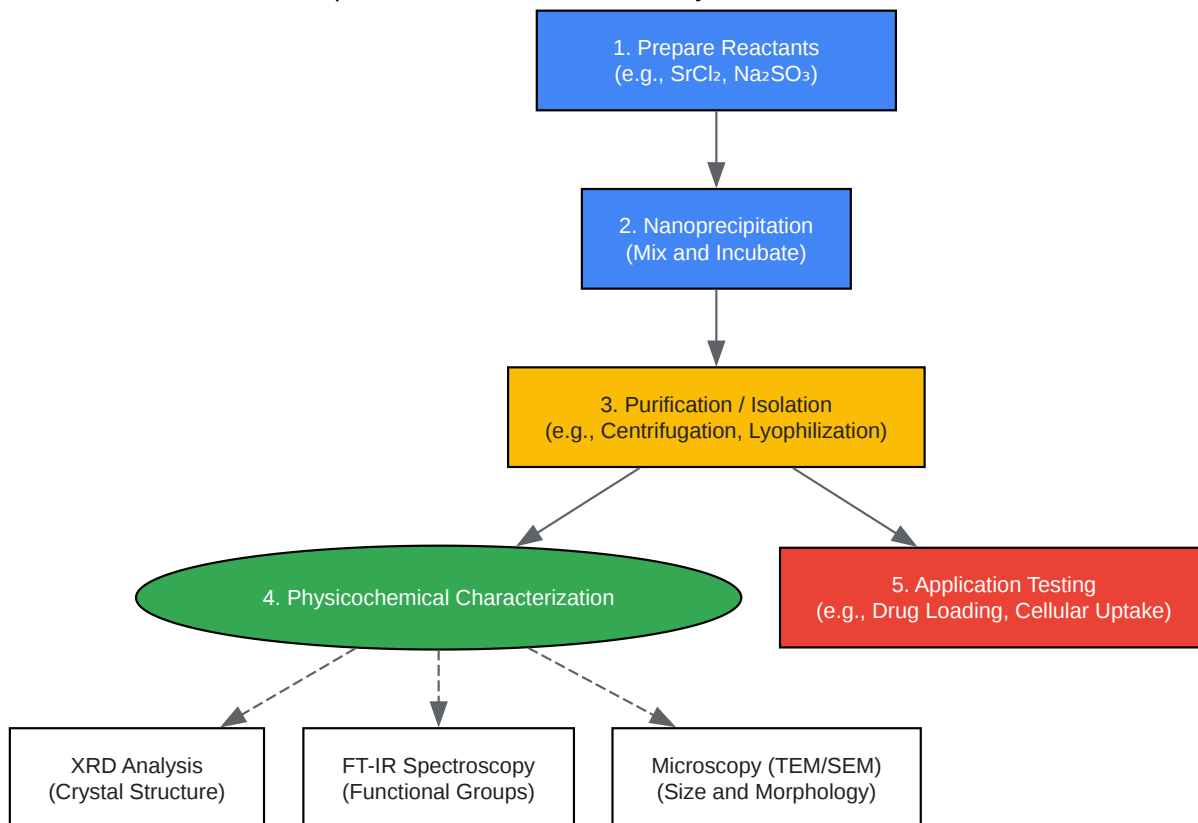
- Reactants: Strontium chloride ( $\text{SrCl}_2$ ) and sodium sulfite ( $\text{Na}_2\text{SO}_3$ ).[\[2\]](#)[\[3\]](#)
- Procedure:
  - Add a small volume (e.g., 1–5 µL) of a cation-providing salt solution, 1 M strontium chloride ( $\text{SrCl}_2$ ), into an anion-providing salt solution, 1 M sodium sulfite ( $\text{Na}_2\text{SO}_3$ ).[\[3\]](#)
  - Incubate the mixture at 37°C for 30 minutes to allow for the formation of nanoparticles.[\[3\]](#)

- For stabilization or functionalization, co-precipitating agents like D-glucose or NaCl can be included in the  $\text{SrCl}_2$  solution.[\[3\]](#)
- The resulting nanoparticle suspension can be used directly or further processed.

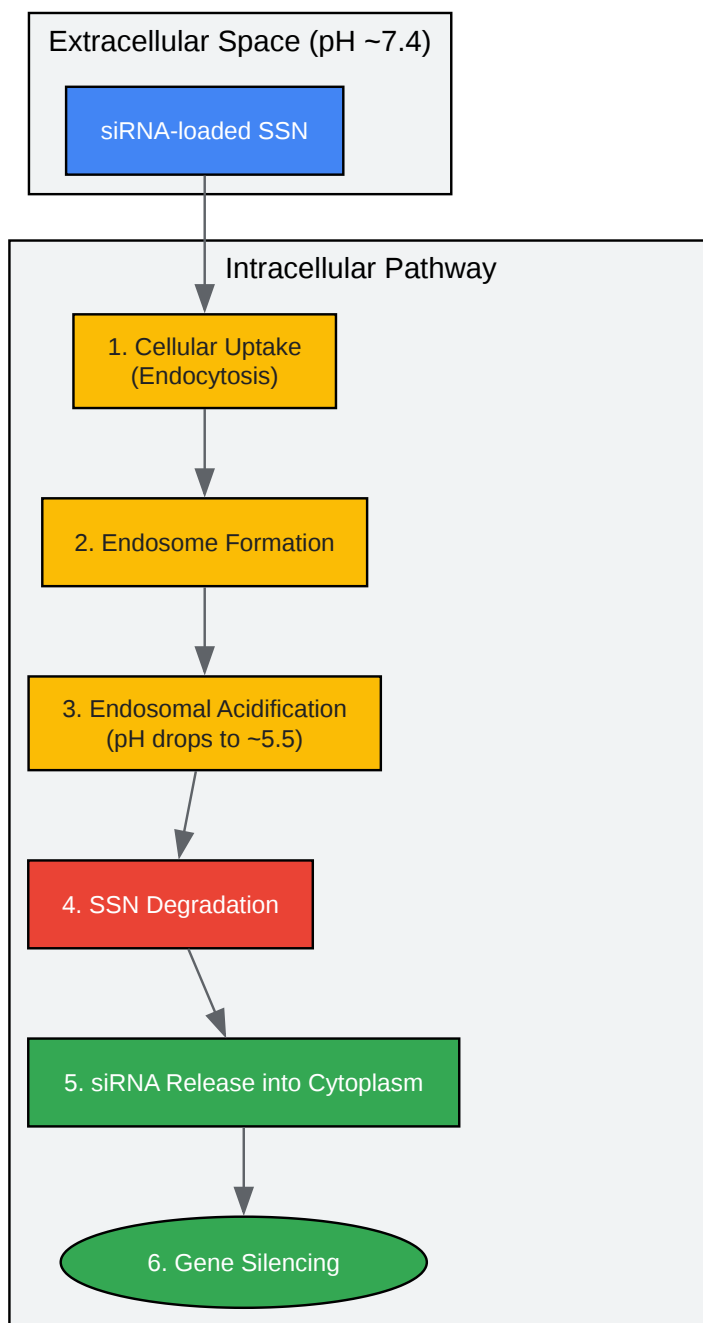
## Synthesis Routes for Strontium Sulfite



## General Experimental Workflow for SSN Synthesis &amp; Characterization



## Mechanism of siRNA Delivery via pH-Responsive Strontium Sulfite Nanoparticles (SSNs)

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